

A Comprehensive Technical Guide to Pyridine 1-Oxide Hydrochloride

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Compound of Interest

Compound Name: *Pyridine 1-oxide hydrochloride*

Cat. No.: *B091478*

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides an in-depth look at **Pyridine 1-oxide hydrochloride**, covering its nomenclature, chemical properties, synthesis, and applications.

Core Nomenclature and Identification

Pyridine 1-oxide hydrochloride is a key organic compound. Accurate identification is crucial for experimental replication and safety.

Identifier	Value	Source
CAS Number	16527-88-1	[1]
IUPAC Name	1-oxidopyridin-1-ium;hydrochloride	[1]
Molecular Formula	C5H6ClNO	[1]
Synonyms	Pyridine 1-oxide HCl, Pyridine N-oxide hydrochloride	[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of Pyridine 1-oxide and its hydrochloride salt, which are essential for its application in various experimental settings.

Property	Value	Notes
Molecular Weight	131.56 g/mol	[1]
Parent Compound	Pyridine N-Oxide (CAS: 694-59-7)	[1][2][3]
Appearance	Colorless, hygroscopic solid	[4]
pKa of Conjugate Acid	0.8	[4]

Synthesis and Experimental Protocols

The synthesis of **Pyridine 1-oxide hydrochloride** is a two-step process that begins with the oxidation of pyridine to form Pyridine 1-oxide, which is then converted to its hydrochloride salt.

Experimental Protocol: Synthesis of Pyridine 1-Oxide

This protocol is based on the oxidation of pyridine using peracetic acid.

Materials:

- Pyridine
- 40% Peracetic acid
- 1-liter three-necked flask
- Stirrer
- Thermometer
- Dropping funnel

Procedure:

- Place 110 g (1.39 moles) of pyridine into the three-necked flask equipped with a stirrer and thermometer.

- While stirring, add 250 ml (285 g, 1.50 moles) of 40% peracetic acid through the dropping funnel at a rate that maintains the reaction temperature at 85°C. This addition should take approximately 50-60 minutes.[\[5\]](#)
- After the addition is complete, continue stirring until the temperature of the mixture drops to 40°C.[\[5\]](#)

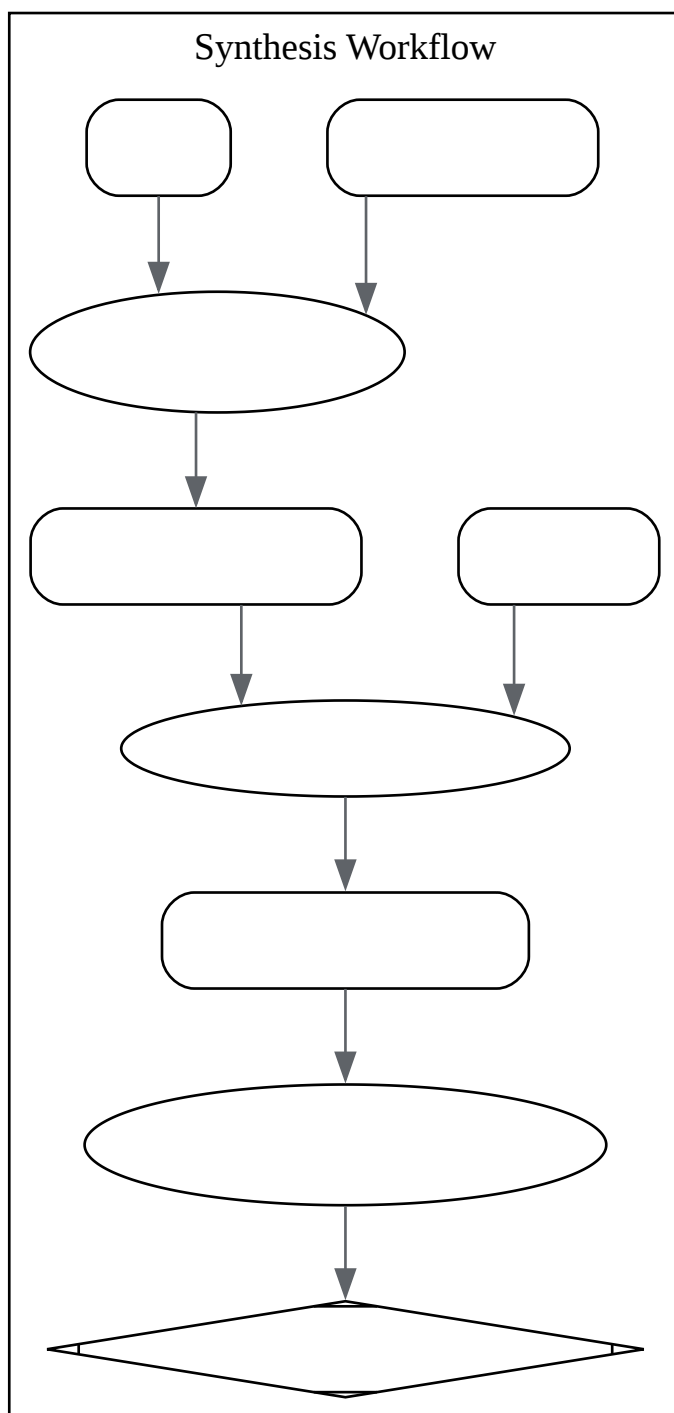
Experimental Protocol: Conversion to Pyridine 1-Oxide Hydrochloride

Materials:

- Pyridine 1-oxide acetate (from the previous step)
- Gaseous hydrogen chloride
- Gas inlet tube
- Isopropyl alcohol
- Ether

Procedure:

- Bubble a slight excess of gaseous hydrogen chloride into the reaction mixture containing pyridine 1-oxide acetate.[\[5\]](#)
- Remove the acetic acid and any excess peracetic acid by warming the mixture on a steam bath under a vacuum.[\[5\]](#)
- The resulting crude **Pyridine 1-oxide hydrochloride** is then purified.
- Purification: Heat the crude product under reflux for 30 minutes with 300 ml of isopropyl alcohol.[\[5\]](#)
- Cool the solution to room temperature and filter the colorless crystals.[\[5\]](#)
- Wash the crystals with 50 ml of isopropyl alcohol followed by 50 ml of ether.[\[5\]](#)



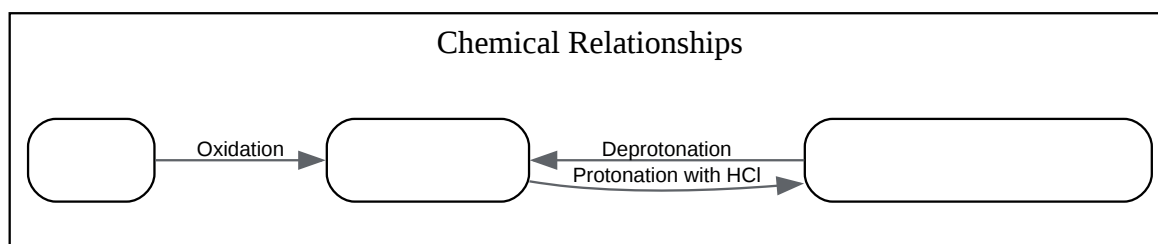
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Synthesis of **Pyridine 1-Oxide Hydrochloride**.

Applications in Research and Drug Development

Pyridine 1-oxide and its derivatives are valuable in organic synthesis and have applications in the pharmaceutical industry.

- **Oxidizing Reagent:** Pyridine 1-oxide is used as a mild oxidizing reagent in various organic reactions.[4]
- **Ligand in Coordination Chemistry:** The feeble basicity of pyridine 1-oxide allows it to act as a ligand in coordination chemistry, forming complexes with various transition metals.[4]
- **Pharmaceutical Intermediate:** Pyridine hydrochloride is a key intermediate in the synthesis of a variety of pharmaceuticals, including antibacterial and central nervous system drugs.[6]
The N-oxides of various pyridines are precursors to useful drugs such as niflumic acid, pranoprofen, and omeprazole.[4]
- **Drug Cocystal Development:** Pyridine N-oxides have been utilized as coformers in the development of drug cocrystals to improve the aqueous solubility of active pharmaceutical ingredients.[7]
- **Reagent in Synthesis:** In organic synthesis, the N-oxide group can be used to direct electrophilic substitution to the 2- and 4-positions of the pyridine ring. The oxygen can subsequently be removed.[4]



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Relationship between Pyridine and its N-Oxide Hydrochloride.

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